

# A Technical Guide to Deuterated Pentanoic Acid: Synonyms, Properties, and Applications

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## Compound of Interest

Compound Name: *Pentanoic-d9 acid*

Cat. No.: *B571626*

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This in-depth technical guide serves as a comprehensive resource on deuterated pentanoic acid, a critical tool in modern research and development. From its various synonyms and chemical properties to its applications as an internal standard in quantitative analysis, this document provides the detailed information necessary for its effective use in the laboratory.

## Introduction to Deuterated Pentanoic Acid

Deuterated pentanoic acid is a stable isotope-labeled version of pentanoic acid where one or more hydrogen atoms have been replaced by deuterium atoms. This isotopic substitution, while having a minimal impact on the compound's chemical properties, provides a distinct mass signature that is invaluable for a variety of analytical techniques, particularly mass spectrometry. Its primary application lies in its use as an internal standard for the accurate quantification of its non-deuterated counterpart in complex biological matrices.

## Synonyms and Chemical Nomenclature

Deuterated pentanoic acid is known by several synonyms, often reflecting the number of deuterium atoms and the common name for pentanoic acid, which is valeric acid. The nomenclature can also specify the position of the deuterium atoms. Below is a summary of common synonyms for various deuterated forms of pentanoic acid.

Table 1: Synonyms for Deuterated Pentanoic Acid

Deuteration Level	Common Synonyms	IUPAC Name Example
d2	Pentanoic-2,2-d2 Acid, $\alpha$ -Dideuteropentanoic acid	2,2-dideuteriopentanoic acid
d2	Pentanoic-3,3-d2 Acid, $\beta$ -Dideuteropentanoic acid	3,3-dideuteriopentanoic acid
d3	Pentanoic-5,5,5-d3 Acid, $\delta$ -Trideuteropentanoic acid	5,5,5-trideuteriopentanoic acid
d9	Pentanoic Acid-d9, Valeric Acid-d9, C5:0-d9, FA 5:0-d9	2,2,3,3,4,4,5,5,5-nonadeuteriopentanoic acid[1]

## Quantitative Data

The physical and chemical properties of deuterated pentanoic acid are crucial for its use as an analytical standard. The following table summarizes key quantitative data for several common deuterated analogs.

Table 2: Quantitative Data for Deuterated Pentanoic Acid Analogs

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Isotopic Purity
Pentanoic-2,2-d2 Acid	64118-37-2	C <sub>5</sub> H <sub>8</sub> D <sub>2</sub> O <sub>2</sub>	104.14	>98%
Pentanoic-3,3-d2 Acid	83741-74-6	C <sub>5</sub> H <sub>8</sub> D <sub>2</sub> O <sub>2</sub>	104.14	98 atom % D
Pentanoic-5,5,5-d3 Acid	83741-76-8	C <sub>5</sub> H <sub>7</sub> D <sub>3</sub> O <sub>2</sub>	105.15	98 atom % D
Pentanoic Acid-d9	115871-50-6	C <sub>5</sub> HD <sub>9</sub> O <sub>2</sub>	111.19	≥98%

## Experimental Protocols

Deuterated pentanoic acid is most commonly employed as an internal standard in quantitative mass spectrometry, particularly in liquid chromatography-mass spectrometry (LC-MS) for the analysis of short-chain fatty acids (SCFAs) in biological samples.

## Quantification of Pentanoic Acid in Biological Samples using LC-MS with a Deuterated Internal Standard

This protocol outlines a general procedure for the quantification of pentanoic acid in a biological matrix (e.g., plasma, fecal water) using Pentanoic Acid-d9 as an internal standard.

### 4.1.1. Materials and Reagents

- Pentanoic Acid (analytical standard)
- Pentanoic Acid-d9 (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Derivatizing agent (e.g., 3-nitrophenylhydrazine (3-NPH) or N-(3-dimethylaminopropyl)-N'-ethylcarbodiimide (EDC) with an appropriate labeling reagent)
- Biological matrix (e.g., plasma, fecal extract)

### 4.1.2. Sample Preparation

- Preparation of Stock and Working Solutions:
  - Prepare a stock solution of pentanoic acid (1 mg/mL) in methanol.
  - Prepare a stock solution of Pentanoic Acid-d9 (1 mg/mL) in methanol.

- From the stock solutions, prepare a series of working standard solutions of pentanoic acid at various concentrations.
- Prepare a working internal standard solution of Pentanoic Acid-d9 at a fixed concentration (e.g., 10 µg/mL).
- Sample Spiking and Extraction:
  - To an aliquot of the biological sample (e.g., 100 µL of plasma), add a known volume of the internal standard working solution (e.g., 10 µL).
  - Perform protein precipitation by adding a threefold volume of cold acetonitrile, vortex, and centrifuge to pellet the proteins.
  - Transfer the supernatant to a new tube.
- Derivatization (if necessary for improved chromatographic retention and sensitivity):
  - Dry the supernatant under a stream of nitrogen.
  - Reconstitute the residue in the derivatization reagent solution.
  - Incubate the mixture according to the derivatization protocol (e.g., 60°C for 30 minutes).
  - After incubation, dilute the sample with the initial mobile phase for LC-MS analysis.

#### 4.1.3. LC-MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
  - Gradient: A suitable gradient to achieve separation of pentanoic acid from other matrix components.

- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), negative or positive mode depending on the derivatization.
  - Scan Type: Multiple Reaction Monitoring (MRM)
  - MRM Transitions:
    - Pentanoic Acid: Optimize the precursor ion ( $[M-H]^-$  or derivatized  $[M+H]^+$ ) and a characteristic product ion.
    - Pentanoic Acid-d9: Optimize the corresponding precursor and product ions, accounting for the mass shift due to deuteration.

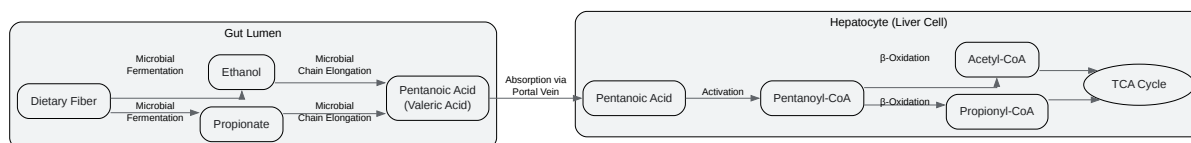
#### 4.1.4. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the pentanoic acid standard to the internal standard against the concentration of the standards.
- Determine the concentration of pentanoic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations: Pathways and Workflows

### Metabolic Pathway of Pentanoic Acid

Pentanoic acid, a short-chain fatty acid, is produced by the gut microbiota and is metabolized in the host. The following diagram illustrates a simplified metabolic pathway.

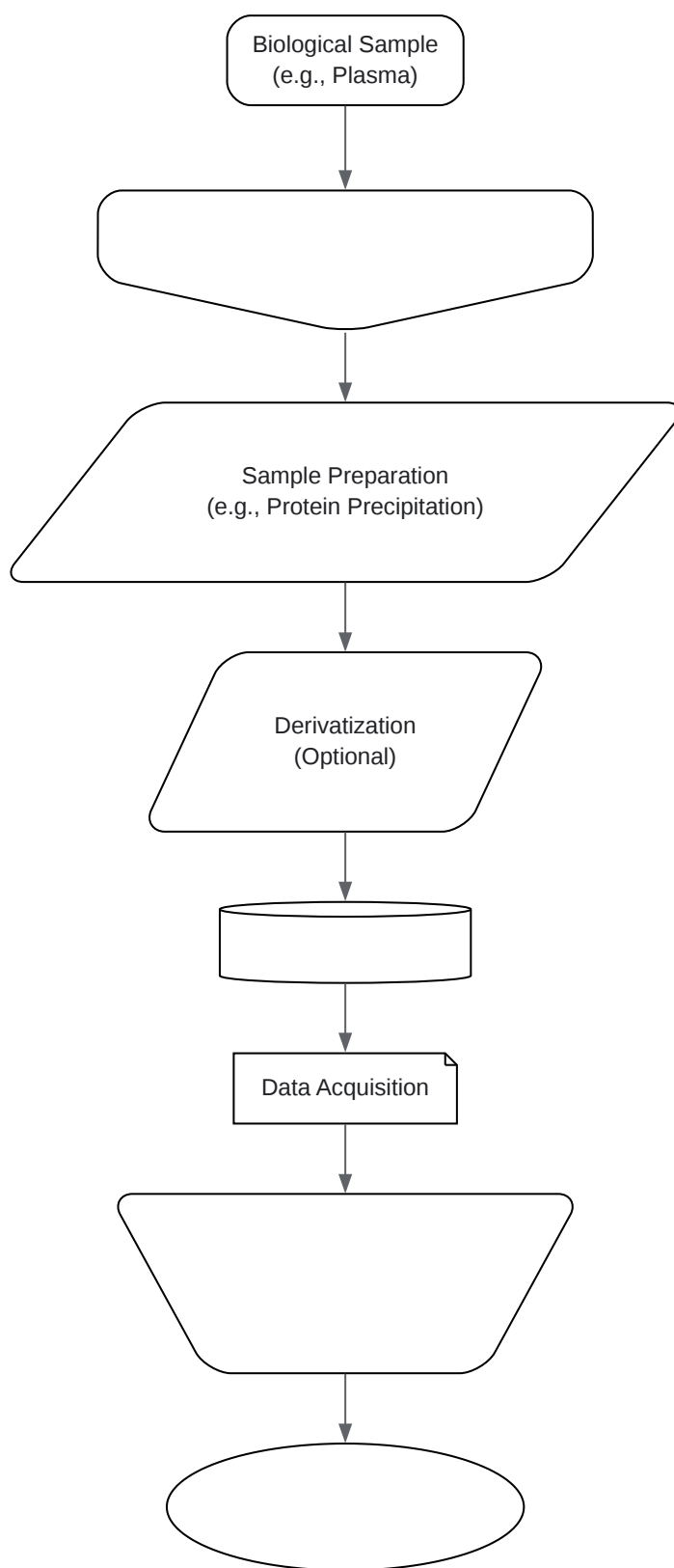


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Metabolic pathway of pentanoic acid.

## Experimental Workflow for LC-MS Quantification

The following diagram outlines the general workflow for the quantitative analysis of an analyte using a deuterated internal standard.



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LC-MS quantification workflow.

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## References

- 1. perstorp.com [perstorp.com]
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